Technical Support Center: Bay 65-1942 Free Base Stability & Reconstitution

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Compound of Interest	
Compound Name:	*Bay65-1942 free base*
CAS No.:	*600734-02-9*
Cat. No.:	*B605947*

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Product Identity: Bay 65-1942 (Free Base) CAS Number: 600734-02-9 Primary Application: Selective, ATP-competitive inhibition of IKKβ.[1][2][3][4]

Part 1: Reconstitution & Solubility Protocol

CRITICAL TECHNICAL NOTE: The Free Base form of Bay 65-1942 is hydrophobic. Unlike its HCl salt counterpart, it has negligible solubility in pure water. Direct addition of aqueous buffers to the powder will result in immediate precipitation and potential compound loss.

Step-by-Step Reconstitution Guide

- Solvent Selection:
  - Primary Solvent: Dimethyl Sulfoxide (DMSO).[5]
  - Alternative: Ethanol (lower solubility limits; DMSO is preferred for long-term stability).
  - Avoid: Water, PBS, or Saline for initial reconstitution.
- Stock Solution Preparation (Standard 10 mM):

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- Calculation: To prepare 1 mL of a 10 mM stock solution from 3.95 mg of powder (MW: 395.45 g/mol).
- Procedure:
  1. Equilibrate the vial to room temperature (RT) before opening to prevent condensation.
  2. Add 1.0 mL of anhydrous DMSO directly to the vial.
  3. Vortex vigorously for 30–60 seconds.
  4. Visual Check: The solution must be completely clear. If particles persist, sonicate at 37°C for 5 minutes.

- Aqueous Dilution (The "Crash-Out" Risk):
  - When diluting the DMSO stock into culture medium or buffer, the final DMSO concentration should typically be <0.5%.[6]
  - Protocol: Add the DMSO stock slowly to the agitated medium (not the other way around) to prevent local high concentrations that trigger precipitation.

Solubility Data Table

Solvent System	Max Solubility (Free Base)	Notes
DMSO (Anhydrous)	~25 mg/mL (60 mM)	Recommended for Stock. Stable at -80°C.
Ethanol	~10 mg/mL (25 mM)	Evaporation risk during storage.
Water / PBS	<0.1 mg/mL	Insoluble. Requires co-solvents (see In Vivo section).
10% DMSO + Corn Oil	~2.5 mg/mL	Suitable for in vivo IP injection.

Part 2: Storage & Stability Guidelines

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Stability is a function of temperature, light exposure, and solvent hygroscopicity. The free base is sensitive to oxidative degradation if stored improperly in solution.

Storage Duration Matrix

Form	Temperature	Shelf Life	Condition
Solid Powder	-20°C	3 Years	Desiccated, protected from light.
DMSO Stock	-80°C	6 Months	Aliquoted (Avoid Freeze-Thaw).[7]
DMSO Stock	-20°C	1 Month	Tightly sealed to prevent water absorption.[7]
Working Soln.	4°C / RT	< 12 Hours	Prepare Fresh. Do not store.

The Freeze-Thaw Rule: Kinase inhibitors in DMSO can precipitate upon repeated freeze-thaw cycles due to moisture uptake (DMSO is hygroscopic).

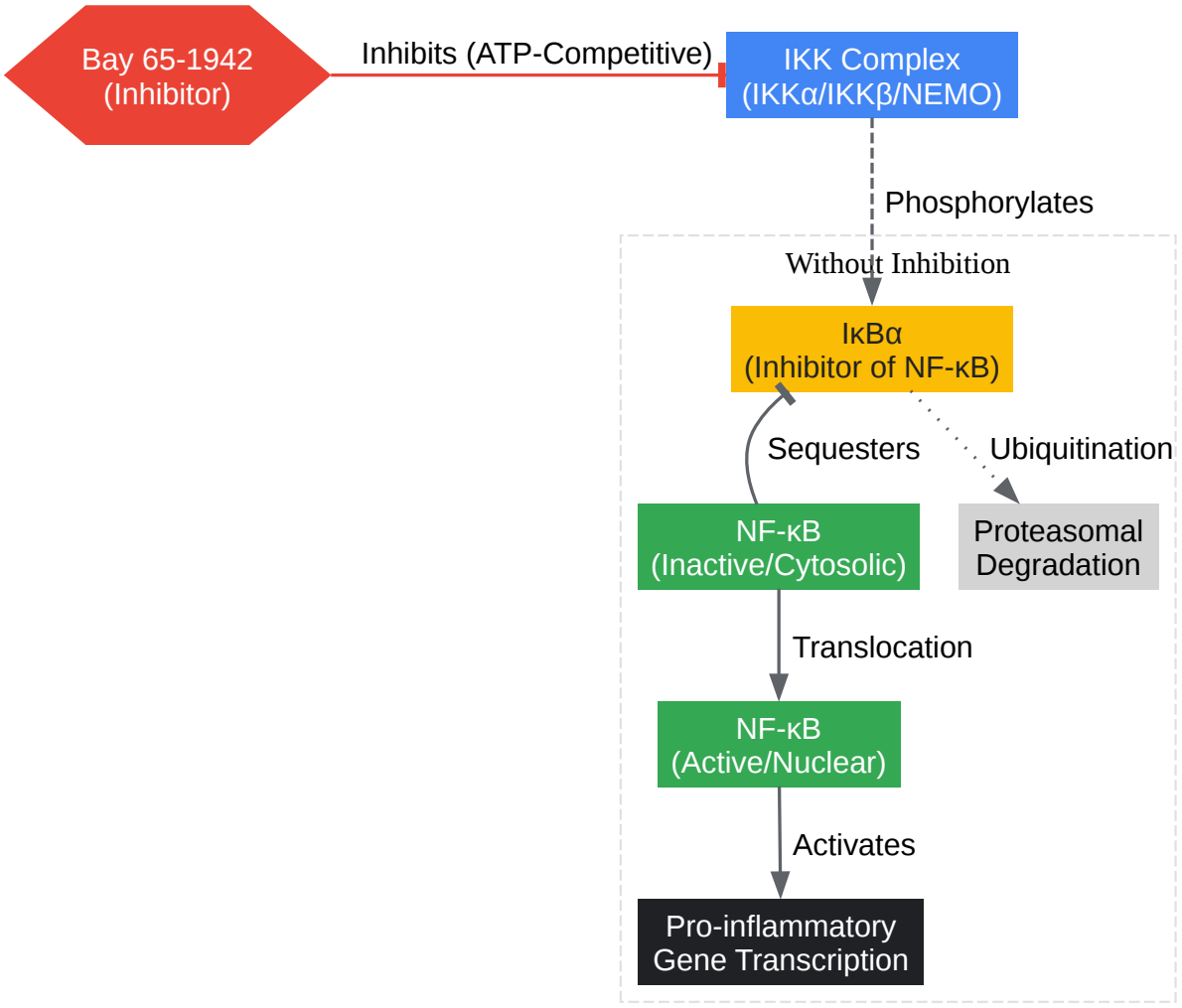
- Recommendation: Upon first reconstitution, aliquot the stock into single-use volumes (e.g., 20 µL or 50 µL) and store at -80°C. Never refreeze a thawed aliquot more than once.

Part 3: Experimental Application & Mechanism

To understand why stability matters, one must visualize the downstream impact. Bay 65-1942 targets IKKβ.[1][2][3][4][7][8][9] If the compound degrades or precipitates, IKKβ remains active, phosphorylating IκBα, and allowing NF-κB to translocate to the nucleus—yielding a false negative result in your assay.

Mechanism of Action Diagram

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Caption: Bay 65-1942 blocks IKKβ activity, preventing IκBα degradation and retaining NF-κB in the cytoplasm.

Part 4: Troubleshooting & FAQs

Q1: My solution turned cloudy when I added the DMSO stock to my cell culture media. Is it ruined?

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- Diagnosis: This is "solvent shock." The hydrophobic free base precipitated because the local concentration of water was too high before the DMSO dispersed.
- Solution:
  - Do not filter (you will lose the drug).
  - Repeat the dilution. This time, vortex the culture medium while slowly adding the DMSO stock dropwise.
  - Ensure the final concentration does not exceed the solubility limit (typically <100 µM in aqueous buffer).

Q2: I see two different CAS numbers (600734-02-9 and 758683-21-5). Which one do I use?

- Answer:
  - CAS 600734-02-9: This is the standard Bay 65-1942 Free Base used in most literature.
  - CAS 758683-21-5: This often refers to the R-enantiomer.
- Critical Alert: Check your Certificate of Analysis. Some sources suggest the R-form is less active or has different potency [1, 5]. Ensure you are using the correct isomer for your intended biological activity.

Q3: Can I use this for in vivo animal studies? It won't dissolve in Saline.

- Answer: You cannot use pure saline. You must use a formulation vehicle.
  - Protocol A (Standard): 10% DMSO (containing drug) + 40% PEG300 + 5% Tween-80 + 45% Saline.
  - Protocol B (Lipid-based): 10% DMSO + 90% Corn Oil [1].
  - Note: Prepare these formulations immediately before injection. Do not store them.

Q4: I stored my 10 mM stock at -20°C for 8 months. Is it still good?

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- Answer: Likely degraded or concentrated due to DMSO evaporation/hygroscopicity. The recommended limit is 1 month at -20°C or 6 months at -80°C [1, 5].[2][7] Run a quick LC-MS or check activity with a positive control (e.g., TNFα-induced NF-κB reporter assay) before committing to expensive experiments.

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